Application Notes & Protocols: Synthesis of Bioactive Hydrazone Derivatives from 5-Nitrofuran-3-carbaldehyde

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Compound of Interest

Compound Name:	*5-Nitrofuran-3-carbaldehyde*
CAS No.:	*72918-24-2*
Cat. No.:	*B1601284*

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Introduction: The Synergy of the 5-Nitrofuran Scaffold and Hydrazone Linkage

The 5-nitrofuran moiety is a privileged scaffold in medicinal chemistry, forming the core of numerous established antibacterial agents like nitrofurantoin and furazolidone. Its potent antimicrobial activity is largely attributed to the enzymatic reduction of the nitro group within microbial cells, generating reactive nitrogen species that induce cellular damage. When this pharmacophore is covalently linked to various substrates via a hydrazone bridge (–C=N-NH–), the resulting derivatives often exhibit a broad spectrum of enhanced or novel biological activities.[1][2] Hydrazones themselves are a versatile class of compounds known for their diverse pharmacological properties, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer effects.[1][3]

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The combination of these two motifs creates hybrid molecules with significant potential for drug discovery. The hydrazone linkage is not merely a spacer; its chemical nature—a carbon-nitrogen double bond conjugated with a lone pair of electrons on the adjacent nitrogen atom—contributes to the molecule's overall electronic properties, stability, and ability to interact with biological targets.[4] This guide provides a detailed framework for the synthesis of hydrazone derivatives using **5-nitrofuran-3-carbaldehyde** as a key building block, offering insights into the reaction mechanism, a comprehensive experimental protocol, and methods for characterization. While many published protocols utilize the 2-carbaldehyde isomer, the fundamental principles of reactivity are directly applicable to the 3-carbaldehyde isomer presented here.

Core Principles: The Chemistry of Hydrazone Formation

The synthesis of hydrazones is a classic condensation reaction between a hydrazine derivative ($R\text{-}NHNH_2$) and a carbonyl compound, in this case, an aldehyde. The reaction is characterized by its efficiency, high yields, and the formation of a stable carbon-nitrogen double bond (azomethine group).[4]

Reaction Mechanism

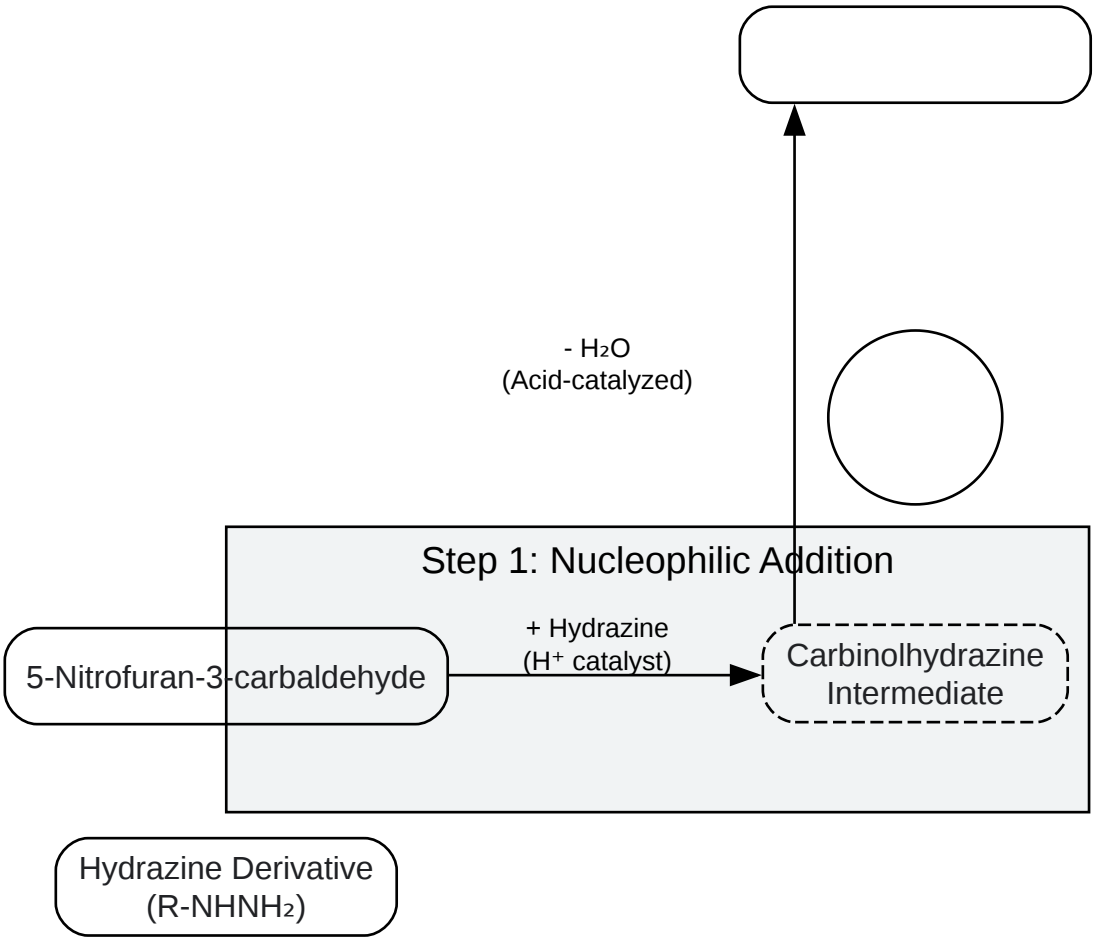
The formation of a hydrazone is a reversible, two-step process that is typically catalyzed by the presence of a mild acid.[1]

- Nucleophilic Addition: The reaction begins with the nucleophilic attack of the terminal nitrogen atom of the hydrazine on the electrophilic carbonyl carbon of **5-nitrofuran-3-carbaldehyde**. This step is often accelerated by mild acid, which protonates the carbonyl oxygen, rendering the carbonyl carbon more electrophilic. This addition forms a transient tetrahedral intermediate known as a carbinolhydrazine or hemiaminal.[4]

- Dehydration: The carbinolhydrazine intermediate is unstable and subsequently undergoes an acid-catalyzed elimination of a water molecule. Protonation of the hydroxyl group creates a good leaving group (H_2O), which is expelled as the lone pair of electrons on the adjacent nitrogen atom forms the C=N double bond, yielding the final hydrazone product.[4]

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The overall reaction is an equilibrium process. To drive the reaction to completion, it is common to remove the water byproduct, for instance, by using a Dean-Stark apparatus or by carrying out the reaction in a solvent where water has limited solubility.



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Caption: Mechanism of acid-catalyzed hydrazone formation.

Experimental Protocol: General Synthesis of 5-Nitrofuran-3-yl-Hydrazones

This protocol provides a generalized procedure for the synthesis of a hydrazone derivative from **5-nitrofuran-3-carbaldehyde** and a representative hydrazide, such as isonicotinohydrazide. This method can be adapted for various substituted hydrazines and hydrazides.

Safety & Handling Precautions

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- **5-Nitrofuran-3-carbaldehyde**: Nitroaromatic compounds can be toxic and should be handled with care. Based on data for related aldehydes, this compound may be harmful if swallowed and toxic to aquatic life.
- Hydrazine Derivatives: Many hydrazines are toxic and potential carcinogens. Always handle in a well-ventilated fume hood.
- Solvents: Ethanol is flammable. Ensure no open flames or spark sources are present.

Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

Materials & Equipment

- **5-Nitrofuran-3-carbaldehyde**
- Substituted Hydrazine or Hydrazide (e.g., isonicotinohydrazide)
- Absolute Ethanol (Reagent Grade)
- Glacial Acetic Acid (Catalytic amount)
- Round-bottom flask (50 or 100 mL)
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Buchner funnel and filter paper
- Beakers and Erlenmeyer flasks
- Thin Layer Chromatography (TLC) plates (Silica gel 60 F_{254})

Step-by-Step Methodology

- Reagent Preparation:

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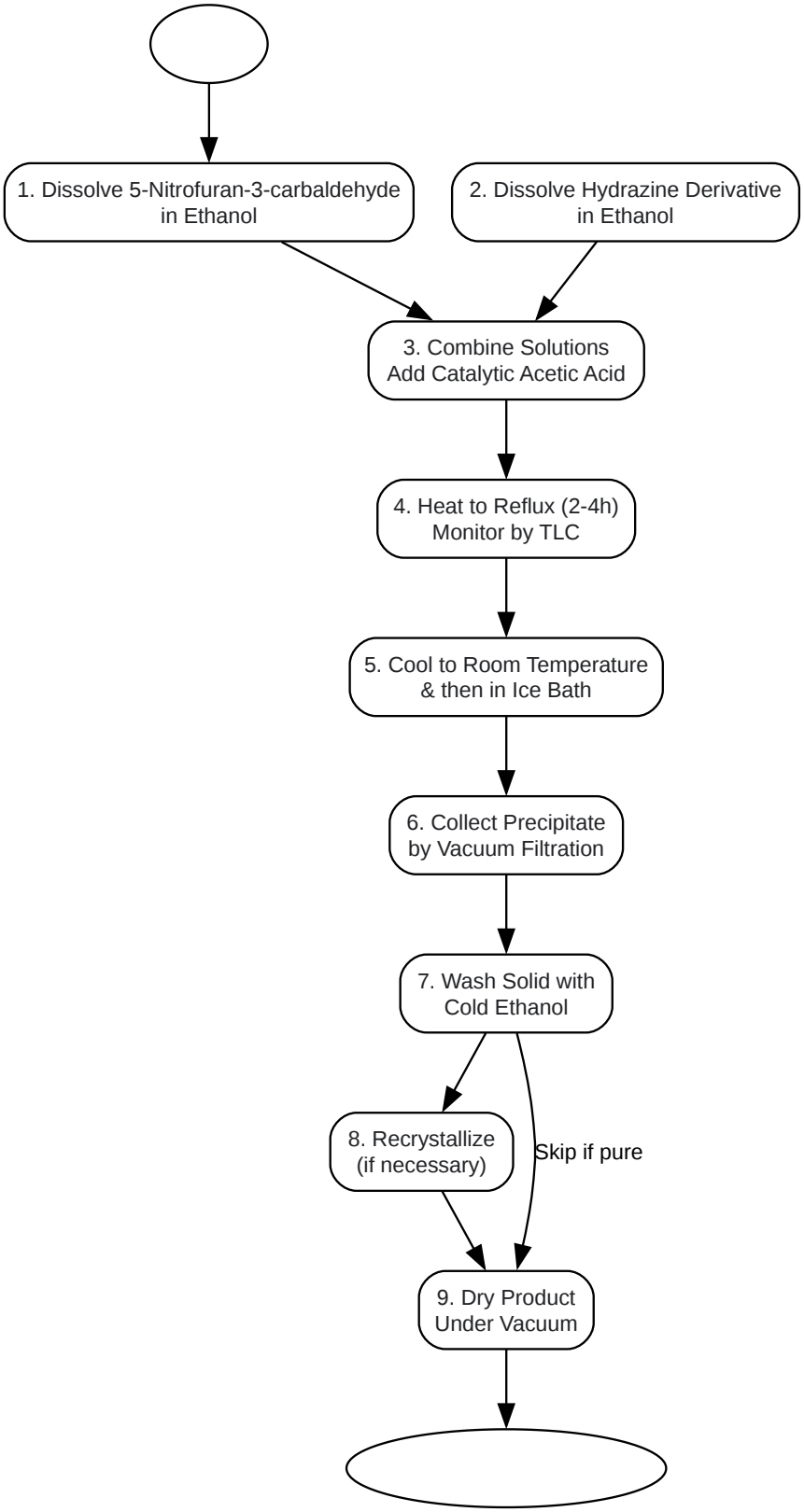
- In a 100 mL round-bottom flask, dissolve **5-nitrofuran-3-carbaldehyde** (1.0 eq.) in absolute ethanol (approx. 20-30 mL).
- In a separate beaker, dissolve the chosen hydrazine or hydrazide derivative (1.0 - 1.1 eq.) in a minimal amount of warm ethanol. A slight excess of the hydrazine component can help drive the reaction to completion.

- Reaction Setup:
  - Place the flask containing the aldehyde solution on a magnetic stirrer.
  - Add the dissolved hydrazine derivative to the aldehyde solution dropwise while stirring.
  - Add 2-3 drops of glacial acetic acid to the mixture to catalyze the reaction.
- Reaction Execution:
  - Attach a reflux condenser to the flask.
  - Heat the reaction mixture to reflux (approximately 78 °C for ethanol) using a heating mantle.
  - Monitor the reaction progress using TLC (e.g., using a 1:1 mixture of ethyl acetate:hexane as the mobile phase). The formation of the product will be indicated by the appearance of a new spot with a different Rf value and the disappearance of the starting aldehyde spot. The reaction is typically complete within 2-4 hours.
- Product Isolation & Workup:
  - Once the reaction is complete, remove the heat source and allow the mixture to cool to room temperature.
  - Often, the hydrazone product will precipitate out of the solution upon cooling. If not, the volume of the solvent can be reduced using a rotary evaporator.
  - Cool the mixture further in an ice bath to maximize precipitation.
  - Collect the solid product by vacuum filtration using a Buchner funnel.

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- Purification:
  - Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials or impurities.
  - If necessary, the product can be further purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture.
  - Dry the purified product under vacuum to obtain the final hydrazone derivative.

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Caption: General workflow for hydrazone synthesis.

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Data Presentation & Characterization

The successful synthesis of the target hydrazone should be confirmed by a suite of analytical techniques.

Table of Reaction Parameters (Illustrative)

Parameter	Value/Condition	Rationale
Aldehyde	5-Nitrofuran-3-carbaldehyde	Electrophilic component
Hydrazine	Substituted Hydrazide (1.0-1.1 eq.)	Nucleophilic component; slight excess ensures full conversion of the aldehyde.
Solvent	Absolute Ethanol	Good solubility for reactants; allows for reflux at a moderate temperature.
Catalyst	Glacial Acetic Acid (2-3 drops)	Protonates the carbonyl, activating it for nucleophilic attack.
Temperature	Reflux (~78 °C)	Provides sufficient energy to overcome the activation barrier for dehydration.
Reaction Time	2-4 hours	Typical duration for completion, should be confirmed by TLC monitoring.

Expected Spectroscopic Characteristics

- ^{1}H NMR: The most characteristic signal will be the singlet for the azomethine proton (–CH=N–), typically appearing downfield in the range of δ 8.0-9.0 ppm. The furan ring protons will appear as doublets or multiplets in the aromatic region. The N-H proton of the hydrazone linkage will appear as a broad singlet, often at δ 10.0-12.0 ppm, and is D_2O exchangeable. Signals corresponding to the specific hydrazine derivative used will also be present.[5]

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- ^{13}C NMR: The carbon of the azomethine group (–CH=N–) is expected to resonate in the δ 140-150 ppm region. Signals for the furan ring and the hydrazine moiety carbons will also be observed.[6]
- FTIR (Infrared Spectroscopy): Key vibrational bands to look for include:
  - N-H stretch: A sharp or broad band around 3200-3400 cm^{-1}.
  - C=N stretch (azomethine): A medium to strong band around 1600-1650 cm^{-1}.
  - NO_2 stretches (asymmetric & symmetric): Strong bands around 1500-1550 cm^{-1} and 1340-1360 cm^{-1}.
  - The disappearance of the strong aldehyde C=O stretch from the starting material (typically ~1680-1700 cm^{-1}) is a key indicator of reaction completion.

Conclusion

The synthesis of hydrazones from **5-nitrofuran-3-carbaldehyde** provides a robust and versatile route to novel compounds with significant therapeutic potential. The straightforward condensation reaction allows for the creation of diverse chemical libraries by simply varying the hydrazine component. The protocols and principles outlined in this guide offer a solid foundation for researchers to explore this promising area of medicinal chemistry, enabling the development of new derivatives for evaluation in antimicrobial, anticancer, and other drug discovery programs.

References

- Ludvigsen, R. P., Makar, M. S., Milstein, N. S., & Carreon, J. R. (n.d.). Synthesis of Hydrazones as Antibiotics. Ramapo College. Available at: [Link]
- Istrati, D. I., et al. (2022). Mechanochemical Studies on Coupling of Hydrazines and Hydrazine Amides with Phenolic and Furanyl Aldehydes—Hydrazones with Antileishmanial and Antibacterial Activities. Molecules, 27(17), 5484. Available at: [Link]
- Rollas, S., & Küçükgüzel, Ş. G. (2007). Biological Activities of Hydrazone Derivatives. Molecules, 12(8), 1910-1939. Available at: [Link]

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- Popiołek, R., et al. (2020). Synthesis of promising antimicrobial agents: hydrazide-hydrazones of 5-nitrofuran-2-carboxylic acid. Chemical Biology & Drug Design, 95(2), 260-269. Available at: [Link]
- Mokhnache, K., et al. (2019). Hydrazones: origin, reactivity and biological activity. Advances in Bioresearch, 10(4), 01-09. Available at: [Link]
- Chimenti, F., et al. (2023). Development of the 5-Nitrosalicaldehyde Arylhydrazones as Anticancer (MCF-7 and HCT116) Agents Targeting Inhibition of VEGFR-2 and Cytokines (IL-6 and TNF-α). ACS Omega, 8(49), 47055–47074. Available at: [Link]
- PubChem. (n.d.). 5-Nitrofuran-2-carboxaldehyde valerhydrazone. National Center for Biotechnology Information. Available at: [Link]
- S. B. K. et al. (2012). A review exploring biological activities of hydrazones. Journal of Pharmacy Research, 5(9), 4645-4653. Available at: [Link]
- Popiołek, R., et al. (2020). Synthesis of promising antimicrobial agents: hydrazide-hydrazones of 5-nitrofuran-2-carboxylic acid. PubMed. Available at: [Link]
- El-Sayed, N. N. E., et al. (2015). Synthesis, in Vitro and in Silico Studies of Some Novel 5-Nitrofuran-2-yl Hydrazones as Antimicrobial and Antitubercular Agents. Molecules, 20(7), 12642–12664. Available at: [Link]
- PubChem. (n.d.). 5-Nitrofurfural. National Center for Biotechnology Information. Available at: [Link]
- Scholz, T., et al. (2021). Synthesis and Spectroscopic Characterization of Furan-2-Carbaldehyde-d. Molbank, 2021(2), M1224. Available at: [Link]
- Drozd, V. N., et al. (2001). Reaction of Aldehydes with Hydrazine in the System Sulfur-Alkali. Russian Journal of Organic Chemistry, 37(4), 558-560. Available at: [Link]
- Fazaeli, Y., et al. (2021). Synthesis and Spectroscopic Characterization of Furan-2-Carbaldehyde-d. ResearchGate. Available at: [Link]

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Sources

- 1. A review exploring biological activities of hydrazones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. Development of the 5-Nitrosalicaldehyde Arylhydrazones as Anticancer (MCF-7 and HCT116) Agents Targeting Inhibition of VEGFR-2 and Cytokines (IL-6 and TNF-α) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. soeagra.com [soeagra.com]
- 5. researchgate.net [researchgate.net]
- 6. 5-Nitrofuran-2-carboxaldehyde valerhydrazone | C10H13N3O4 | CID 9601662 - PubChem [pubchem.ncbi.nlm.nih.gov]
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